Technical Guide: 3-Butylpiperidine Hydrochloride in Drug Discovery & Synthesis

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Compound of Interest

Compound Name:	*3-Butylpiperidine hydrochloride*
CAS No.:	*858834-35-2*
Cat. No.:	*B1445477*

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Executive Summary

3-Butylpiperidine Hydrochloride (CAS: 858834-35-2) is a substituted piperidine derivative serving as a versatile scaffold in the development of neuroactive agents and kinase inhibitors.[1] Unlike its N-butyl isomer (found in local anesthetics like bupivacaine), the 3-butyl substitution creates a chiral center on the piperidine ring, offering unique stereochemical vectors for receptor binding. This guide explores its primary utility in muscarinic M1 receptor modulation (Alzheimer's research), Src kinase inhibition, and asymmetric synthesis.

Chemical Identity & Physicochemical Properties[3][4][5]

The hydrochloride salt form is preferred in pharmaceutical applications to enhance water solubility and stability against oxidation compared to the free base.

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Property	Specification
Chemical Name	3-Butylpiperidine Hydrochloride
CAS Number	858834-35-2
Molecular Formula	$C_9H_{19}N$[2][3][4][5] · HCl
Molecular Weight	177.71 g/mol
Structure Description	Piperidine ring with an n-butyl chain at the C3 position; protonated nitrogen (ammonium salt). [1]
Chirality	Contains one chiral center at C3; exists as (R) and (S) enantiomers.
Solubility	Highly soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.
Appearance	White to off-white crystalline solid.

Synthesis & Manufacturing Protocols

The industrial and laboratory-scale synthesis predominantly relies on the catalytic hydrogenation of 3-butylpyridine. Achieving high enantiomeric excess (ee) is critical for biological applications, often requiring chiral catalysts.

Mechanism: Catalytic Hydrogenation

The reduction of the aromatic pyridine ring destroys the aromaticity, introducing sp^3 hybridization and creating a chiral center at C3.

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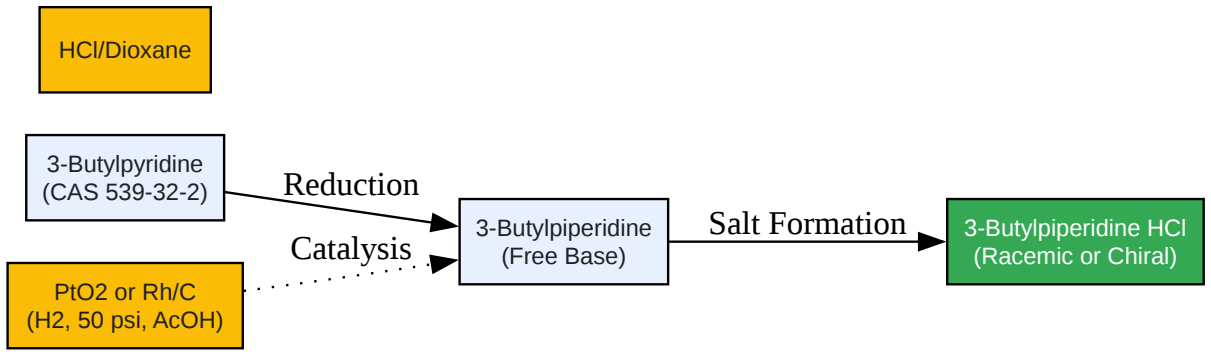

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Figure 1: Synthetic pathway from aromatic precursor to hydrochloride salt.

Detailed Protocol: Hydrogenation of 3-Butylpyridine

- Reagents: 3-Butylpyridine (1.0 eq), Platinum(IV) oxide (PtO_2, 5 mol%), Glacial Acetic Acid (Solvent).
- Procedure:
  - Dissolve 3-butylpyridine in glacial acetic acid in a high-pressure hydrogenation vessel.
  - Add PtO_2 catalyst carefully (under inert atmosphere to prevent ignition).
  - Purge vessel with N_2 (3x) then H_2 (3x).
  - Pressurize to 50 psi H_2 and stir at room temperature for 12–24 hours until H_2 uptake ceases.
  - Filter through a Celite pad to remove the catalyst.
  - Concentrate the filtrate under reduced pressure to remove acetic acid.
  - Salt Formation: Dissolve the oily residue in diethyl ether and add 4M HCl in dioxane dropwise at 0°C.
  - Collect the white precipitate by filtration and dry under vacuum.

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Pharmaceutical Applications

A. Muscarinic M1 Agonists (Alzheimer’s Disease)

3-Butylpiperidine moieties function as hydrophobic anchors in the design of M1 muscarinic acetylcholine receptor agonists.

- Mechanism: The C3-butyl chain occupies a hydrophobic pocket within the orthosteric or allosteric binding site of the GPCR, enhancing binding affinity compared to the unsubstituted piperidine.
- Therapeutic Goal: Activation of M1 receptors improves cognitive function and reduces amyloid-beta production.
- Key Insight: The stereochemistry at C3 is crucial; often one enantiomer (e.g., R-isomer) exhibits significantly higher potency.

B. Kinase Inhibition (Src Family)

In Fragment-Based Drug Discovery (FBDD), 3-butylpiperidine is used to probe hydrophobic sub-pockets of kinase domains.

- Case Study: Structural biology data (e.g., PDB complexes) indicates that the 3-butyl group can interact with the hydrophobic gatekeeper region of c-Src Tyrosine Kinase.
- Application: It serves as a "linker-fragment" connecting the hinge-binding motif to the solvent-exposed region.

C. Local Anesthetic SAR Studies

While clinical anesthetics like Bupivacaine possess an N-butyl group, 3-butylpiperidine is used in Structure-Activity Relationship (SAR) studies to determine the importance of the alkyl chain position.

- Observation: Shifting the lipophilic butyl chain from Nitrogen to Carbon-3 alters the pKa and membrane distribution coefficient (LogD), modifying the duration of action and toxicity profile.

Experimental Protocols for Researchers

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Protocol 1: Chiral Resolution via Diastereomeric Crystallization

To separate the enantiomers of 3-butylpiperidine:

- Mix: Dissolve racemic 3-butylpiperidine (free base) in hot ethanol.
- Add: Add 1.0 equivalent of a chiral acid (e.g., (L)-Tartaric acid or (S)-Mandelic acid).
- Crystallize: Allow the solution to cool slowly. The less soluble diastereomeric salt will crystallize out.
- Liberate: Filter the crystals and treat with NaOH to release the enantiomerically enriched free base.
- Convert: Re-form the HCl salt as described in the synthesis section.

Protocol 2: Preparation of Stock Solutions for Bioassays

- Solvent: Dimethyl Sulfoxide (DMSO) is recommended for 10 mM stock solutions.
- Stability: The HCl salt is stable at -20°C for >1 year. Avoid repeated freeze-thaw cycles.
- Aqueous Dilution: Dilute into PBS (pH 7.4) immediately prior to use. Ensure the final DMSO concentration is <0.1% to avoid cytotoxicity.

Biological Signaling Visualization

The following diagram illustrates the role of the 3-butylpiperidine moiety in modulating the Muscarinic M1 signaling pathway.

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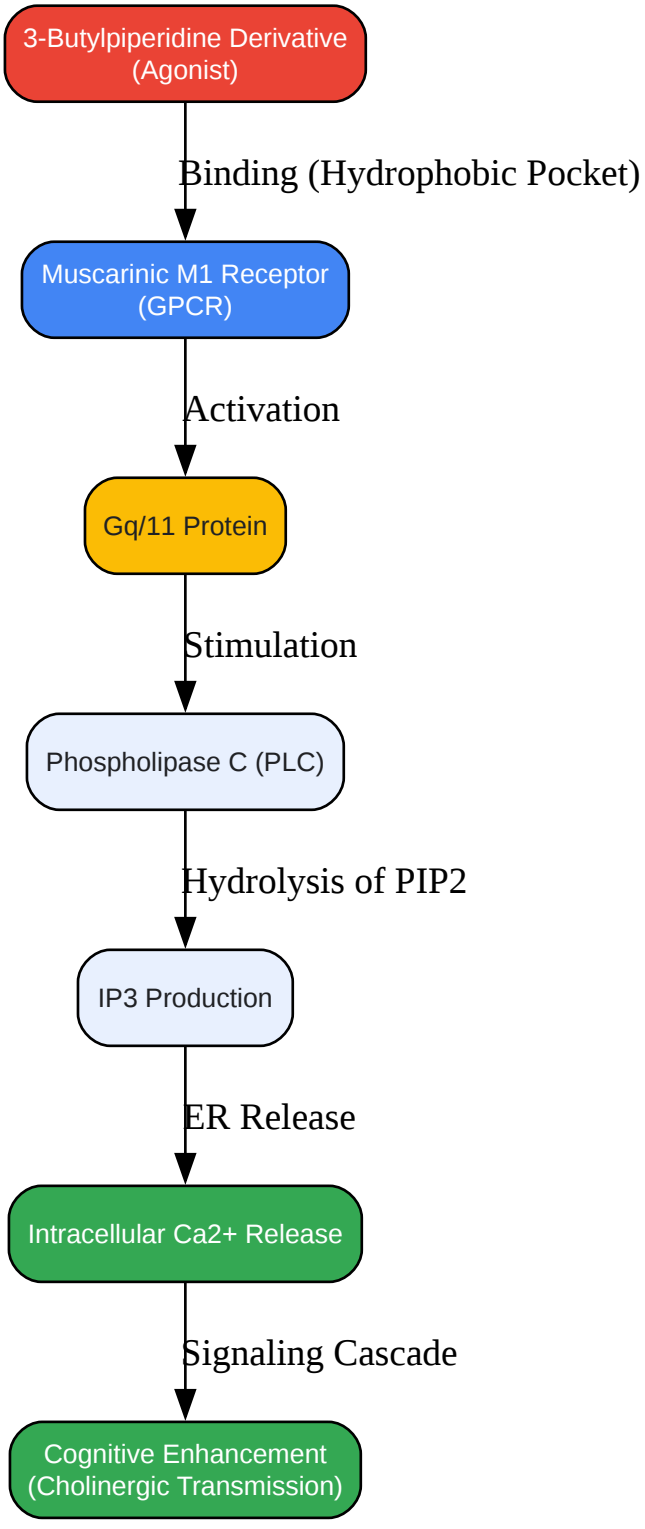

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Figure 2: Signal transduction pathway activated by M1 agonists containing the 3-butylpiperidine scaffold.

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Safety & Toxicology (MSDS Highlights)

- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Hygroscopic. Store in a tightly sealed container under desiccant at room temperature.

References

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